

In-Depth Technical Guide: Safety and Handling of Benzthiazuron-d3

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Compound of Interest

Compound Name: *Benzthiazuron-d3*

Cat. No.: *B12402998*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling procedures for **Benzthiazuron-d3**. As a deuterated analog of the herbicide Benzthiazuron, specific safety data for **Benzthiazuron-d3** is limited. Therefore, this document primarily utilizes data from the non-deuterated parent compound, Benzthiazuron, as a close proxy for assessing and managing risks. Researchers should handle **Benzthiazuron-d3** with the same precautions as Benzthiazuron.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of Benzthiazuron and its deuterated analog, **Benzthiazuron-d3**. Understanding these properties is crucial for safe handling and storage.

Property	Benzthiazuron	Benzthiazuron-d3	Reference
Molecular Formula	C ₉ H ₉ N ₃ OS	C ₉ H ₆ D ₃ N ₃ OS	[1]
Molecular Weight	207.25 g/mol	210.27 g/mol	[1] [2] [3]
Appearance	White powder	Not specified (likely a solid)	[4]
Melting Point	265°C	Not specified	[5]
Water Solubility	12 mg/L (at 20°C)	Not specified	[5]
pKa	8.89 ± 0.70	Not specified	[5]
Density	1.398 g/cm ³	Not specified	[5]
Refractive Index	1.7190 (estimate)	Not specified	[5]

Hazard Identification and Classification

Benzthiazuron is classified as a hazardous substance. The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications for Benzthiazuron are presented below. **Benzthiazuron-d3** should be handled according to these classifications.

Hazard Class	Hazard Category	Hazard Statement	Reference
Acute Toxicity, Oral	Category 3 / Category 4	H301/H302: Toxic/Harmful if swallowed	[3][6]
Acute Toxicity, Dermal	Category 3 / Category 4	H311/H312: Toxic/Harmful in contact with skin	[6]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[6]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[6][7]
Short-term (acute) aquatic hazard	Category 3	H402: Harmful to aquatic life	

Signal Word: Danger or Warning[6]

Hazard Pictograms:

-  alt text
-  alt text

Experimental Protocols: Safe Handling and Personal Protective Equipment

Adherence to strict experimental protocols is essential to minimize exposure and ensure a safe working environment.

Engineering Controls

- Ventilation: Use only in a well-ventilated area, preferably within a certified chemical fume hood.

- Eye Wash Stations and Safety Showers: Ensure easy access to emergency eye wash stations and safety showers.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Benzthiazuron-d3**. The following table outlines the recommended PPE.

Body Part	Equipment	Specification	Reference
Eyes/Face	Safety goggles or face shield	Chemical splash goggles are recommended. A face shield should be worn if there is a significant splash potential.	[8]
Skin	Chemical-resistant gloves	Neoprene, butyl rubber, or nitrile gloves are suitable. The choice of glove should be based on the specific laboratory task and potential for contact.	[8][9]
Protective clothing		A lab coat is the minimum requirement. For tasks with a higher risk of exposure, chemical-resistant coveralls or aprons should be worn.	[10]
Respiratory	Respirator	If working outside of a fume hood or if dust/aerosol generation is likely, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.	[8][11]

Handling and Storage Procedures

- Handling:
 - Avoid contact with skin and eyes.[7]
 - Avoid breathing dust or vapors.[6]
 - Do not eat, drink, or smoke in areas where the chemical is handled.[6][12]
 - Wash hands thoroughly after handling.[12]
 - Take off contaminated clothing and wash it before reuse.[13]
- Storage:
 - Store in a tightly closed, original container in a cool, dry, and well-ventilated place.[12]
 - Store locked up.
 - Keep away from incompatible materials.

First Aid and Emergency Procedures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Measures	Reference
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.	[7]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.	[13]
Skin Contact	Take off immediately all contaminated clothing. Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell.	[13]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.	[7][13]

Spill and Disposal Procedures:

- Spills: Evacuate the area. Wear appropriate PPE. Absorb the spill with inert material (e.g., sand, vermiculite) and collect it in a suitable container for disposal. Avoid generating dust. Do not let the product enter drains.[13]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[13]

Visualized Workflows and Relationships

The following diagrams illustrate the logical workflow for handling **Benzthiazuron-d3** and the relationships between hazards and protective measures.

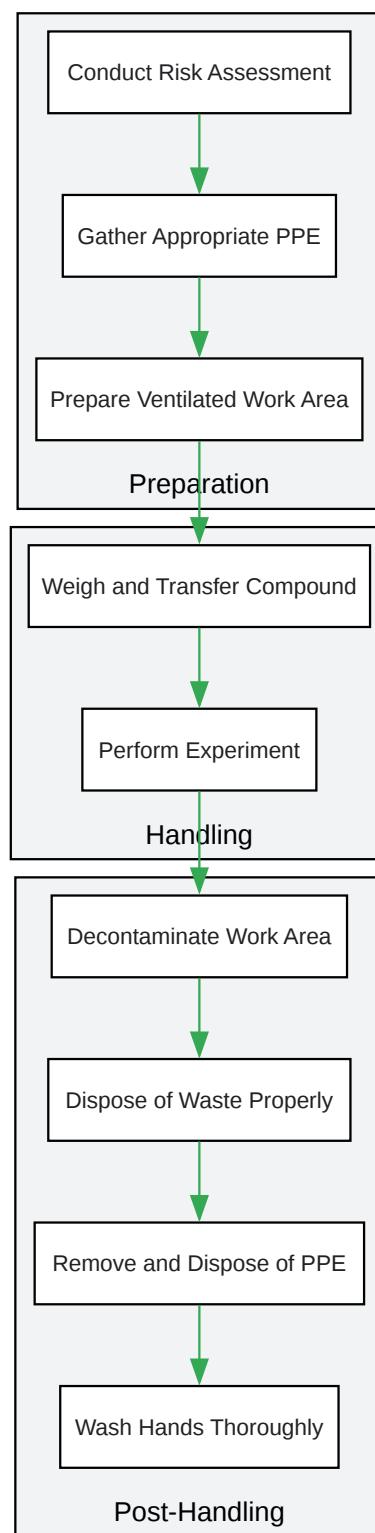


Figure 1: Safe Handling Workflow for Benzthiazuron-d3

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Caption: Safe Handling Workflow for **Benzthiazuron-d3**

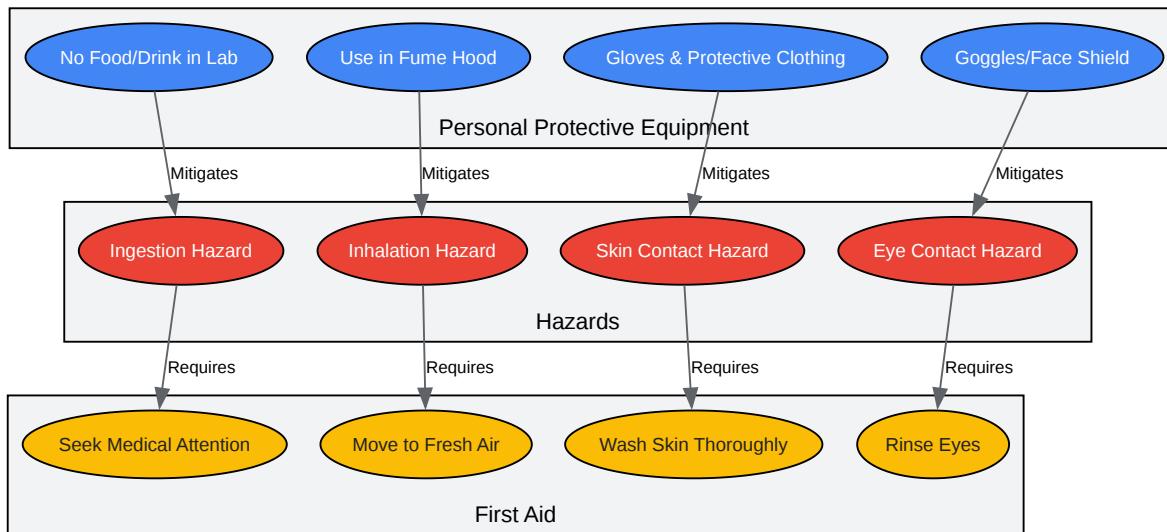


Figure 2: Hazard Mitigation for Benzthiazuron-d3

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